

# An In-depth Guide to the Molecular Structure of 3-Ethylheptanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethylheptanoic acid

Cat. No.: B075990

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## Introduction

**3-Ethylheptanoic acid** is a branched-chain carboxylic acid. Its structure is fundamental to its chemical properties and reactivity. This document provides a detailed elucidation of its molecular architecture, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity

The foundational identification of **3-Ethylheptanoic acid** is established by its molecular formula and systematic IUPAC name.

- IUPAC Name: **3-ethylheptanoic acid**<sup>[1]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>18</sub>O<sub>2</sub><sup>[1][2][3][4][5][6][7]</sup>

## Structural Elucidation

The structure of **3-Ethylheptanoic acid** is composed of a primary carbon chain with a functional group and an alkyl substituent.

- Parent Chain: The core of the molecule is a heptanoic acid chain. This indicates a seven-carbon aliphatic chain with a carboxyl group (-COOH) at one end.

- Numbering: According to IUPAC nomenclature, the carbon atom of the carboxyl group is designated as position 1. The subsequent carbons in the chain are numbered sequentially.
- Substituent: An ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) is attached to the third carbon atom of the heptanoic acid backbone.

This specific arrangement of a seven-carbon chain with an ethyl group at the C-3 position defines the unique chemical identity of **3-Ethylheptanoic acid**.

## Molecular Properties

A summary of the key quantitative data for **3-Ethylheptanoic acid** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	[2][3][5]
Molecular Weight	158.24 g/mol	[2][5]
CAS Registry Number	14272-47-0	[1][3][4]

## Molecular Visualization

A 2D diagram of the chemical structure of **3-Ethylheptanoic acid** is provided below to illustrate the connectivity of the atoms.

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## References

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Address: 3281 E Guasti Rd  
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